

# N-Boc-2-aminophenol CAS number and molecular weight

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## Compound of Interest

Compound Name: *N-Boc-2-aminophenol*

Cat. No.: *B049393*

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## Technical Guide: N-Boc-2-aminophenol

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides comprehensive information on **N-Boc-2-aminophenol** (tert-butyl N-(2-hydroxyphenyl)carbamate), a key intermediate in organic synthesis. This document outlines its chemical properties, a detailed synthesis protocol, potential applications, and safety information, tailored for professionals in research and drug development.

## Core Data Summary

The fundamental properties of **N-Boc-2-aminophenol** are summarized below, providing a quick reference for laboratory use.

Property	Value	Citations
CAS Number	186663-74-1	[1][2]
Molecular Weight	209.24 g/mol	[1][2]
Molecular Formula	C <sub>11</sub> H <sub>15</sub> NO <sub>3</sub>	[2]
Appearance	Solid	[1]
Melting Point	140-144 °C	[1]
Synonyms	2-Hydroxyphenyl carbamic acid tert-butyl ester, N-tert-Butoxycarbonyl-2-aminophenol	[1]

## Synthesis of N-Boc-2-aminophenol

**N-Boc-2-aminophenol** is synthesized by the protection of the amino group of 2-aminophenol using di-tert-butyl dicarbonate (Boc<sub>2</sub>O). The higher nucleophilicity of the amino group compared to the hydroxyl group allows for selective N-acylation.

## Experimental Protocol: N-Boc Protection of 2-Aminophenol

This protocol details a standard laboratory procedure for the synthesis of **N-Boc-2-aminophenol**.

Materials:

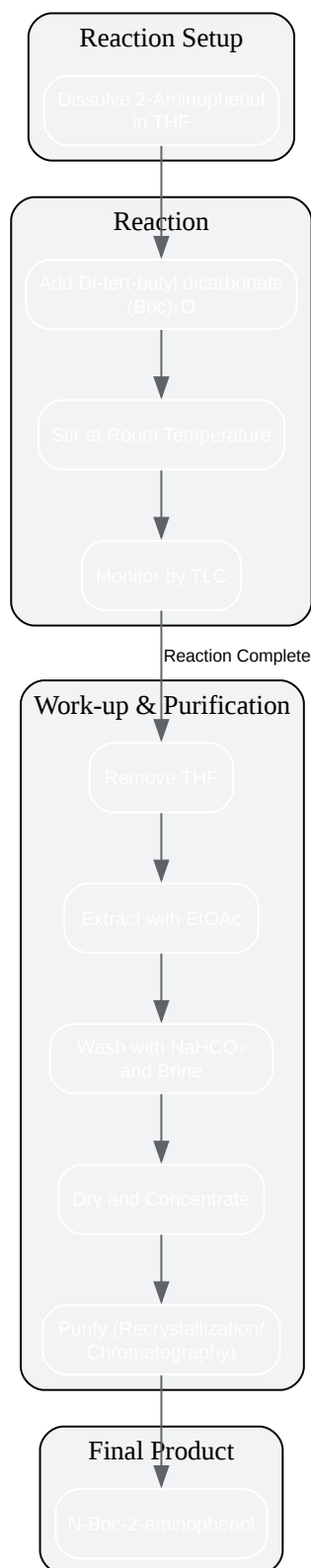
- 2-Aminophenol
- Di-tert-butyl dicarbonate (Boc<sub>2</sub>O)
- Tetrahydrofuran (THF), anhydrous
- Saturated aqueous sodium bicarbonate (NaHCO<sub>3</sub>) solution
- Ethyl acetate (EtOAc)

- Brine (saturated aqueous NaCl solution)
- Anhydrous magnesium sulfate ( $\text{MgSO}_4$ ) or sodium sulfate ( $\text{Na}_2\text{SO}_4$ )
- Round-bottom flask
- Magnetic stirrer
- Separatory funnel
- Rotary evaporator

Procedure:

- **Reaction Setup:** In a round-bottom flask, dissolve 2-aminophenol (1.0 equivalent) in anhydrous tetrahydrofuran (THF).
- **Reagent Addition:** To the stirred solution, add di-tert-butyl dicarbonate ( $\text{Boc}_2\text{O}$ ) (1.1 equivalents). The reaction is typically carried out at room temperature.
- **Reaction Monitoring:** Monitor the progress of the reaction by thin-layer chromatography (TLC) until the starting material is consumed.
- **Work-up:**
  - Once the reaction is complete, concentrate the mixture under reduced pressure using a rotary evaporator to remove the THF.
  - Dissolve the residue in ethyl acetate (EtOAc).
  - Wash the organic layer sequentially with saturated aqueous  $\text{NaHCO}_3$  solution and brine.
- **Drying and Concentration:** Dry the organic layer over anhydrous  $\text{MgSO}_4$  or  $\text{Na}_2\text{SO}_4$ , filter, and concentrate under reduced pressure to yield the crude product.
- **Purification:** If necessary, purify the crude **N-Boc-2-aminophenol** by recrystallization or column chromatography on silica gel.

## Synthesis Workflow Diagram



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Caption: Workflow for the synthesis of **N-Boc-2-aminophenol**.

## Applications in Research and Drug Development

**N-Boc-2-aminophenol** serves as a versatile building block in the synthesis of more complex molecules, particularly in the fields of medicinal chemistry and materials science. The Boc protecting group masks the reactive amino functionality, allowing for selective reactions at other positions of the molecule.

- **Heterocycle Synthesis:** The parent compound, 2-aminophenol, is a well-established precursor for the synthesis of various nitrogen- and oxygen-containing heterocycles, such as benzoxazoles.[3] **N-Boc-2-aminophenol** can be utilized in multi-step syntheses where the amino group needs to be protected during initial transformations, and then deprotected at a later stage for cyclization. Benzoxazole moieties are present in many biologically active compounds.
- **Medicinal Chemistry:** The 2-aminophenol scaffold is found in molecules with a wide range of biological activities, including antibacterial, anti-inflammatory, and anticancer properties.[4] By using **N-Boc-2-aminophenol**, medicinal chemists can perform modifications on the phenolic hydroxyl group or the aromatic ring before revealing the amine for further derivatization, enabling the synthesis of diverse compound libraries for drug discovery.

## Safety and Handling

**N-Boc-2-aminophenol** should be handled with appropriate safety precautions in a laboratory setting.

- **Hazard Statements:** Causes skin irritation, may cause an allergic skin reaction, and causes serious eye irritation.[1]
- **Precautionary Statements:** It is recommended to wear protective gloves, protective clothing, and eye/face protection when handling this compound. In case of contact with eyes, rinse cautiously with water for several minutes. If on skin, wash with plenty of water.[1]
- **Storage:** Store in a well-ventilated place. Keep container tightly closed.

This guide provides a foundational understanding of **N-Boc-2-aminophenol** for its effective and safe use in a research and development environment.

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## References

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